

# In-depth Technical Guide: 2-Cyclopropoxy-5-formylbenzonitrile

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Cyclopropoxy-5-formylbenzonitrile

Cat. No.: B11757264

[Get Quote](#)

## Introduction

This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals interested in the physical and chemical properties of **2-Cyclopropoxy-5-formylbenzonitrile**. Due to the limited publicly available data on this specific compound, this guide also provides information on the closely related analogue, 2-Fluoro-5-formylbenzonitrile, to offer comparative insights.

## Physicochemical Properties

A thorough search of available scientific literature and chemical databases did not yield specific experimental data for the physical properties of **2-Cyclopropoxy-5-formylbenzonitrile**.

For the purpose of providing a relevant frame of reference, the physical properties of the structurally similar compound, 2-Fluoro-5-formylbenzonitrile (CAS No. 218301-22-5), are presented below. It is crucial to note that these values are not for **2-Cyclopropoxy-5-formylbenzonitrile** and should be used with caution as the difference in the substituent at the 2-position (cyclopropoxy vs. fluoro) will significantly influence these properties.

Table 1: Physical Properties of 2-Fluoro-5-formylbenzonitrile

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>4</sub> FNO	[1]
Molecular Weight	149.12 g/mol	[1][2]
Melting Point	80-84 °C (lit.)	[3][4][5]
Boiling Point	215.603 °C at 760 mmHg	[4][5]
Density	1.26 g/cm <sup>3</sup>	[4][5]
Flash Point	84.194 °C	[4][5]
Solubility	Soluble in Chloroform, Methanol.	[5]

## Experimental Protocols

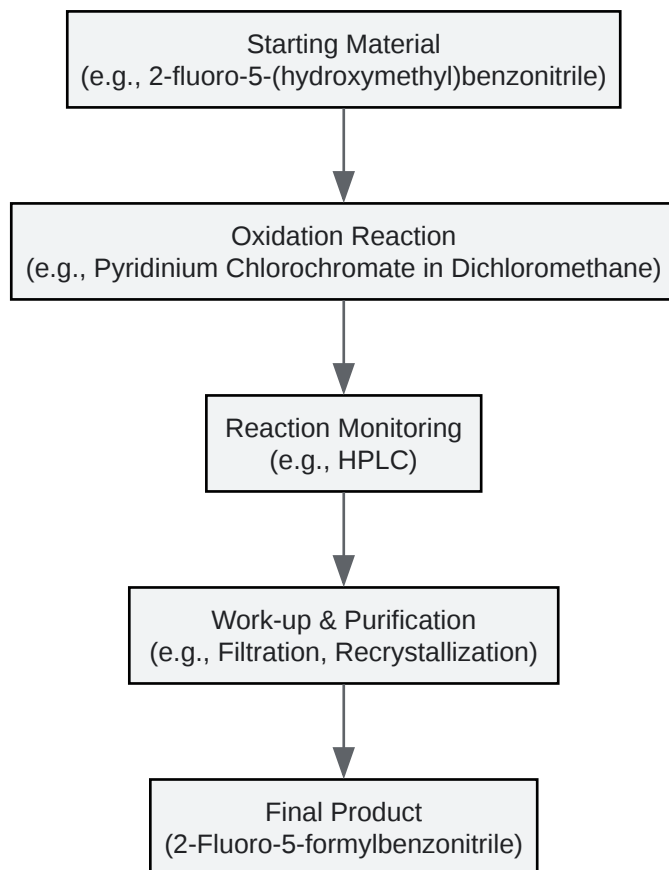
Detailed experimental protocols for the determination of the physical properties of **2-Cyclopropoxy-5-formylbenzonitrile** are not available in the public domain.

As a general reference, the synthesis of the related compound, 2-Fluoro-5-formylbenzonitrile, has been described. One method involves the reaction of 3-bromo-4-fluoro-benzaldehyde with cuprous cyanide.[1] Another reported synthesis starts from 2-fluoro-5-(hydroxymethyl)benzonitrile, which is oxidized using pyridinium chlorochromate in dichloromethane.[1] The reaction progress is monitored by HPLC, and the final product is purified by recrystallization from toluene.[1]

## Logical Relationships in Synthesis

The synthesis of 2-Fluoro-5-formylbenzonitrile can be visualized as a multi-step process. The following diagram illustrates a potential synthetic workflow based on the available literature for this related compound.

## General Synthetic Workflow for 2-Fluoro-5-formylbenzonitrile



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of 2-Fluoro-5-formylbenzonitrile.

Disclaimer: This document is intended for informational purposes only. The information regarding 2-Fluoro-5-formylbenzonitrile is provided as a potential analogue for comparison, and it is imperative that researchers consult original research articles and safety data sheets before handling any chemical compounds. The physical properties of **2-Cyclopropoxy-5-formylbenzonitrile** are expected to differ from those of its fluoro-analogue.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-FLUORO-5-FORMYLBENZONITRILE synthesis - chemicalbook [chemicalbook.com]
- 2. 2-Fluoro-5-formylbenzonitrile | C<sub>8</sub>H<sub>4</sub>FNO | CID 2769582 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Fluoro-5-formylbenzonitrile | CAS#:218301-22-5 | Chemsrce [chemsrc.com]
- 4. 2-Fluoro-5-formylbenzonitrile, CAS No. 218301-22-5 - iChemical [ichemical.com]
- 5. Cas 218301-22-5, 2-FLUORO-5-FORMYLBENZONITRILE | lookchem [lookchem.com]
- To cite this document: BenchChem. [In-depth Technical Guide: 2-Cyclopropoxy-5-formylbenzonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11757264#2-cyclopropoxy-5-formylbenzonitrile-physical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)